

Spectroscopic Data of 2-Bromo-4-chloro-5-nitrotoluene: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Bromo-4-chloro-5-nitrotoluene

CAS No.: 40371-64-0

Cat. No.: B1608888

[Get Quote](#)

This technical guide provides a detailed analysis of the spectroscopic data for **2-Bromo-4-chloro-5-nitrotoluene**, a key intermediate in advanced organic synthesis.^[1] The unique electronic environment of this polysubstituted aromatic compound, arising from the interplay of electron-donating and electron-withdrawing groups, makes a thorough spectroscopic characterization essential for its application in drug development and materials science. This document is intended for researchers, scientists, and professionals in drug development who require a comprehensive understanding of the structural elucidation of this molecule through nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS).

Molecular Structure and Key Features

2-Bromo-4-chloro-5-nitrotoluene (CAS No. 40371-64-0) possesses a molecular formula of $C_7H_5BrClNO_2$ and a molecular weight of 250.48 g/mol.^[1] The strategic placement of bromo, chloro, nitro, and methyl substituents on the toluene backbone offers multiple reactive sites for further chemical transformations. A clear understanding of its spectral signature is paramount for reaction monitoring and quality control.

Figure 1: Structure of **2-Bromo-4-chloro-5-nitrotoluene**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. Due to the absence of publicly available experimental spectra for **2-Bromo-4-chloro-5-nitrotoluene**, the following data is based on established principles of NMR spectroscopy and predictive algorithms.

^1H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals for the aromatic protons and the methyl group protons, with their chemical shifts influenced by the electronic effects of the substituents.

Predicted ^1H NMR Data (500 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~8.05	s	1H	H-6
~7.85	s	1H	H-3

| ~2.50 | s | 3H | $-\text{CH}_3$ |

Interpretation:

- Aromatic Protons:** The two aromatic protons, H-3 and H-6, are expected to appear as singlets due to the lack of adjacent protons for spin-spin coupling. The proton at the 6-position (H-6) is deshielded by the adjacent electron-withdrawing nitro group and the bromine atom, thus resonating at a lower field (~8.05 ppm). The proton at the 3-position (H-3) is also deshielded, though to a slightly lesser extent, and is predicted to appear around 7.85 ppm.
- Methyl Protons:** The methyl group protons are in a relatively shielded environment and are expected to produce a singlet at approximately 2.50 ppm.

Experimental Protocol for ^1H NMR:

- **Sample Preparation:** Dissolve approximately 5-10 mg of **2-Bromo-4-chloro-5-nitrotoluene** in 0.6-0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% tetramethylsilane (TMS) as an internal standard.
- **Instrument Setup:** Acquire the spectrum on a 500 MHz NMR spectrometer.
- **Data Acquisition:** Obtain the ^1H NMR spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
- **Data Processing:** Process the free induction decay (FID) with an appropriate window function and Fourier transform to obtain the frequency-domain spectrum. Phase and baseline correct the spectrum, and reference the chemical shifts to the TMS signal at 0.00 ppm.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule. Each unique carbon atom will give a distinct signal.

Predicted ^{13}C NMR Data (125 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Assignment
~148.0	C-5 (C-NO₂)
~140.0	C-4 (C-Cl)
~138.0	C-2 (C-Br)
~135.0	C-1 (C-CH ₃)
~128.0	C-6
~125.0	C-3

| ~20.0 | -CH₃ |

Interpretation:

The chemical shifts of the aromatic carbons are significantly influenced by the attached substituents.

- Carbons bearing electronegative groups (NO₂, Cl, Br) are deshielded and appear at lower fields. The carbon attached to the nitro group (C-5) is expected to be the most deshielded.
- The quaternary carbons (C-1, C-2, C-4, C-5) will generally have lower intensities compared to the protonated carbons (C-3, C-6).
- The methyl carbon is highly shielded and will appear at a high field (~20.0 ppm).

Figure 2: Predicted NMR correlations for **2-Bromo-4-chloro-5-nitrotoluene**.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3100-3000	Medium	Aromatic C-H stretch
~2950-2850	Medium	-CH ₃ stretch
~1590, ~1470	Medium-Strong	Aromatic C=C stretch
~1530, ~1350	Strong	Asymmetric and symmetric NO ₂ stretch
~1100-1000	Strong	C-Cl stretch
~700-600	Strong	C-Br stretch

| ~900-800 | Strong | C-H out-of-plane bending |

Interpretation:

- **Nitro Group:** The most characteristic peaks in the IR spectrum of **2-Bromo-4-chloro-5-nitrotoluene** will be the strong absorptions corresponding to the asymmetric and symmetric stretching of the nitro group, expected around 1530 cm^{-1} and 1350 cm^{-1} , respectively.
- **Aromatic Ring:** The presence of the aromatic ring will be confirmed by the C-H stretching vibrations above 3000 cm^{-1} and the C=C stretching vibrations in the $1600\text{-}1450\text{ cm}^{-1}$ region.
- **Halogens:** The carbon-halogen bonds will give rise to strong absorptions in the fingerprint region, with the C-Cl stretch typically appearing around $1100\text{-}1000\text{ cm}^{-1}$ and the C-Br stretch at a lower wavenumber, around $700\text{-}600\text{ cm}^{-1}$.

Experimental Protocol for IR Spectroscopy (ATR):

- **Sample Preparation:** Place a small amount of the solid sample directly onto the diamond crystal of the Attenuated Total Reflectance (ATR) accessory.
- **Instrument Setup:** Use a Fourier Transform Infrared (FTIR) spectrometer equipped with a universal ATR accessory.
- **Data Acquisition:** Collect the spectrum over the range of $4000\text{-}400\text{ cm}^{-1}$ with a resolution of 4 cm^{-1} . Co-add a sufficient number of scans (e.g., 16 or 32) to obtain a high-quality spectrum.
- **Data Processing:** Perform a background subtraction using a spectrum of the clean ATR crystal.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, aiding in its identification and structural elucidation.

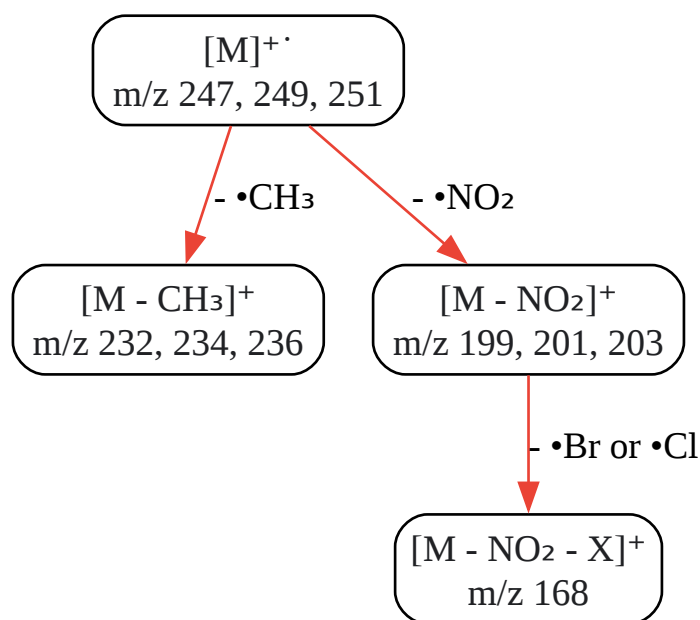
Predicted Mass Spectrometry Data (Electron Ionization - EI)

m/z	Relative Intensity	Assignment
251/249/247	High	[M]⁺ (Molecular ion)
236/234/232	Medium	[M - CH ₃] ⁺
203/201/199	Medium	[M - NO ₂] ⁺
168	High	[M - NO ₂ - Cl] ⁺ or [M - NO ₂ - Br] ⁺
127	Medium	[C ₇ H ₅ Cl] ⁺

| 91 | Medium | [C₇H₅]⁺ |

Interpretation:

- Molecular Ion: The molecular ion peak ([M]⁺) will exhibit a characteristic isotopic pattern due to the presence of bromine (⁷⁹Br and ⁸¹Br in ~1:1 ratio) and chlorine (³⁵Cl and ³⁷Cl in ~3:1 ratio). This will result in a cluster of peaks at m/z 247, 249, and 251.
- Fragmentation: Common fragmentation pathways for this molecule under electron ionization would involve the loss of the substituents.
 - Loss of a methyl radical (-15 amu) would give a fragment ion cluster around m/z 232-236.
 - Loss of the nitro group (-46 amu) would result in a significant fragment ion cluster around m/z 199-203.
 - Subsequent loss of the halogen atoms from the [M - NO₂]⁺ fragment would also be expected.



[Click to download full resolution via product page](#)

Figure 3: A plausible mass spectrometry fragmentation pathway for **2-Bromo-4-chloro-5-nitrotoluene**.

Experimental Protocol for Mass Spectrometry (EI):

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer via a direct insertion probe or by gas chromatography if the compound is sufficiently volatile and thermally stable.
- Ionization: Use electron ionization (EI) with a standard electron energy of 70 eV.
- Mass Analysis: Scan a mass range appropriate for the compound, for example, m/z 40-300.
- Data Acquisition: Acquire the mass spectrum, ensuring good ion statistics.

Conclusion

The predicted spectroscopic data for **2-Bromo-4-chloro-5-nitrotoluene** provides a detailed fingerprint for the structural confirmation of this important synthetic intermediate. The combination of ^1H NMR, ^{13}C NMR, IR, and MS data allows for an unambiguous assignment of its structure. While the data presented here is predictive, it is based on well-established

spectroscopic principles and provides a robust framework for the analysis of this and related compounds. Experimental verification of this data is recommended for rigorous quality control in a research or drug development setting.

References

- PubChem. **2-Bromo-4-chloro-5-nitrotoluene**. National Center for Biotechnology Information. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](#)]
- To cite this document: BenchChem. [Spectroscopic Data of 2-Bromo-4-chloro-5-nitrotoluene: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1608888/docs#spectroscopic-data-of-2-bromo-4-chloro-5-nitrotoluene-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)